

An In-depth Technical Guide to Azido-PEG7alcohol

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This guide provides a comprehensive overview of **Azido-PEG7-alcohol**, a heterobifunctional linker critical in the fields of bioconjugation, drug delivery, and proteomics. It details the chemical structure, properties, synthesis, and key applications, with a focus on its role in Proteolysis Targeting Chimeras (PROTACs).

Core Concepts: Chemical Structure and Properties

Azido-PEG7-alcohol is a discrete polyethylene glycol (PEG) derivative featuring a terminal azide group (-N₃) and a terminal hydroxyl group (-OH). The PEG chain consists of seven ethylene glycol units, which imparts excellent water solubility and biocompatibility to the molecule and its conjugates.

The azide group serves as a versatile chemical handle for "click chemistry," most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). These reactions enable the efficient and specific formation of a stable triazole linkage to molecules containing alkyne, dibenzocyclooctyne (DBCO), or bicyclononyne (BCN) moieties.[1][2][3] The terminal hydroxyl group offers an additional site for further chemical modification or conjugation.

Chemical Identity and Properties

The fundamental properties of **Azido-PEG7-alcohol** are summarized below.



Property	Value	Reference(s)
IUPAC Name	2-[2-[2-[2-[2-(2-azidoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethanol	[4]
Synonyms	N3-PEG7-OH, 20-Azido- 3,6,9,12,15,18-hexaoxaicosan- 1-ol	[4]
Molecular Formula	C14H29N3O7	
Molecular Weight	351.40 g/mol	-
CAS Number	1274892-60-2	
Appearance	Colorless to light yellow oil	N/A
Solubility	Soluble in water, DMSO, DMF, DCM	
Purity	Typically >95%	-
Storage Conditions	-20°C, sealed under inert atmosphere	

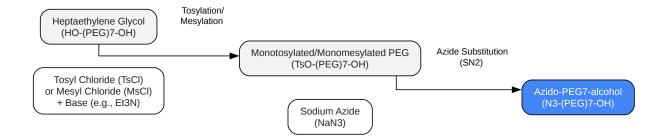
Synthesis and Experimental Protocols

While the direct synthesis of **Azido-PEG7-alcohol** is not extensively detailed in peer-reviewed literature, a general and robust two-step methodology is commonly employed for synthesizing azido-PEG-alcohols. This involves the tosylation or mesylation of the corresponding PEG diol, followed by nucleophilic substitution with sodium azide.

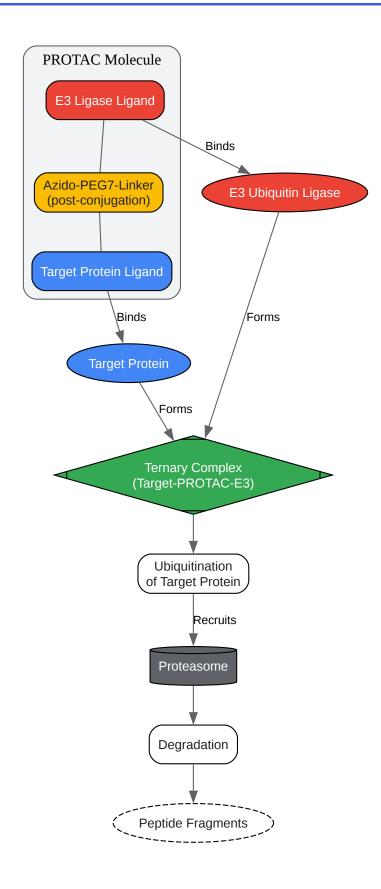
General Synthesis Pathway

The logical flow for synthesizing an Azido-PEG-alcohol from its corresponding PEG-diol is illustrated below.

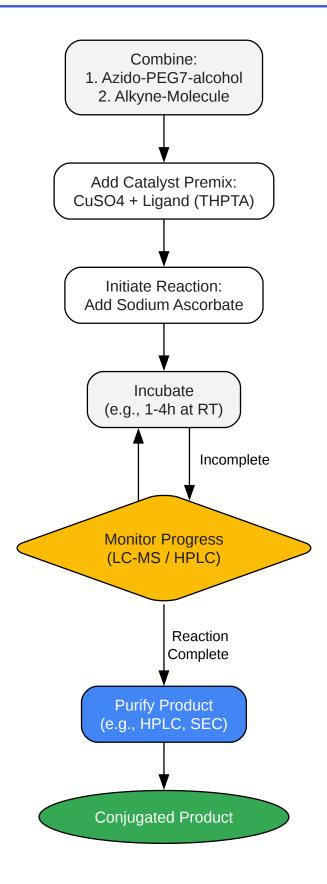












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